Technical Synthesis Guide: 5-Bromo-2-nitroisonicotinic Acid[1]

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Compound of Interest

Compound Name:	*5-Bromo-2-nitroisonicotinic acid*
CAS No.:	*1356412-82-2*
Cat. No.:	*B3027695*

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CAS Number: 1356412-82-2 Molecular Formula: $C_6H_3BrN_2O_4$ Molecular Weight: 247.00 g/mol Primary Application: Key intermediate for bioactive pyridine scaffolds (e.g., Pazopanib analogs).

Executive Summary & Strategic Analysis

This guide details the industrial-grade synthesis of **5-Bromo-2-nitroisonicotinic acid**, a highly functionalized pyridine scaffold. The synthesis is challenging due to the electron-deficient nature of the pyridine ring, which makes electrophilic aromatic substitution difficult. Therefore, the strategy relies on functional group interconversion (FGI) starting from an electron-rich precursor, followed by sequential oxidation.

The optimal pathway utilizes 2-amino-5-bromo-4-methylpyridine as the starting material.[1] This route avoids hazardous nitration of unsubstituted pyridines and leverages the amino group's directing power before converting it to the desired nitro functionality.

Core Retrosynthetic Logic

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- Carboxylic Acid Formation: The C4-carboxylic acid is derived from the oxidation of a C4-methyl group. This is performed last to avoid decarboxylation or interference during earlier steps.
- Nitro Group Installation: Direct nitration of 5-bromoisonicotinic acid is low-yielding. Instead, an amino group at C2 is oxidized to a nitro group using peracid conditions (Caro's acid).
- Starting Material: 2-Amino-5-bromo-4-methylpyridine is commercially available or easily synthesized via bromination of 2-amino-4-methylpyridine.

Synthesis Pathway Visualization

The following diagram outlines the critical retrosynthetic disconnections and the forward synthesis flow.

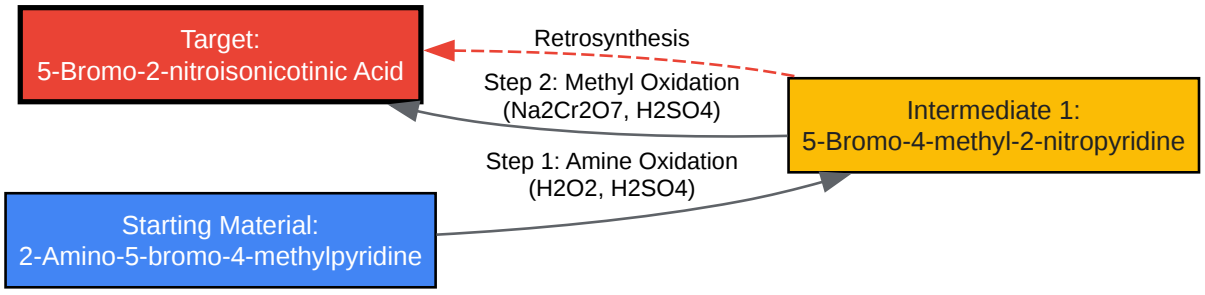

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Figure 1: Two-step oxidative synthesis pathway from amino-methyl precursor to nitro-acid target.

Detailed Experimental Protocols

Step 1: Synthesis of 5-Bromo-4-methyl-2-nitropyridine

Objective: Convert the C2-amino group to a C2-nitro group via oxidation. Reaction Type: Oxidative Deamination (Caro's Acid mechanism).

Reagents & Stoichiometry

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Reagent	Equiv.	Role
2-Amino-5-bromo-4-methylpyridine	1.0	Substrate
Hydrogen Peroxide (30-50%)	10-18.0	Oxidant
Conc.[1] Sulfuric Acid (H_2SO_4)	Solvent	Solvent/Catalyst

Protocol

- Preparation: Charge a glass-lined reactor with concentrated H_2SO_4. Cool the system to 0–5°C.
- Dissolution: Slowly add 2-Amino-5-bromo-4-methylpyridine with vigorous stirring. Ensure temperature remains <10°C to prevent exotherms.
- Oxidant Addition: Prepare a mixture of H_2O_2 and H_2SO_4 (pre-cooled).[2] Add this mixture dropwise to the reactor over 60–90 minutes, maintaining internal temperature at 0–15°C.
  - Critical Parameter: Rapid addition can cause runaway exotherms and decomposition of the diazonium-like intermediate.
- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 10–16 hours. Monitor by HPLC for the disappearance of the amine.[3]
- Workup: Pour the reaction mixture onto crushed ice (5x reaction volume).
- Isolation: Adjust pH to 7–8 using 40% NaOH or NH_4OH. Filter the precipitated yellow solid. Wash with cold water and dry under vacuum at 45°C.
  - Typical Yield: 80–85%

Step 2: Synthesis of 5-Bromo-2-nitroisonicotinic Acid

Objective: Oxidize the C4-methyl group to a carboxylic acid without affecting the nitro or bromo substituents. Reaction Type: Benzylic Oxidation.

Reagents & Stoichiometry

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Reagent	Equiv.	Role
5-Bromo-4-methyl-2-nitropyridine	1.0	Substrate
Sodium Dichromate ($Na_2Cr_2O_7$[4][1]·$2H_2O$)	2.5–3.0	Oxidant
Conc. Sulfuric Acid (H_2SO_4)	Solvent	Solvent/Proton Source

Protocol

- Dissolution: Dissolve 5-Bromo-4-methyl-2-nitropyridine in concentrated H_2SO_4 (approx. 3-4 mL per gram of substrate) in a round-bottom flask.
- Addition: Cool the solution to 0–5°C. Add Sodium Dichromate dihydrate in small portions over 1 hour.
  - Safety Note: Chromium(VI) is carcinogenic and a strong oxidant. Use appropriate PPE.[5][6]
- Reaction: Remove the ice bath and stir at room temperature for 6–10 hours.
  - Observation: The solution will change color from orange (Cr^{6+}) to green (Cr^{3+}) as the reaction proceeds.
- Quenching: Pour the reaction mixture slowly onto crushed ice. The product may precipitate directly as a light yellow/khaki solid.
- Extraction (if no precipitate): If precipitation is poor, extract the aqueous acidic layer with Chloroform or Ethyl Acetate (3x).
- Purification:
  - Combine organic layers, dry over anhydrous Na_2SO_4, and concentrate.[4][1][7]
  - Recrystallization:[7][8][9] Recrystallize from Ethanol/Water or Isopropanol if purity is <98%.
  - Typical Yield: 70–75%

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- Melting Point: ~233°C (dec).

Critical Process Parameters (CPPs) & Troubleshooting

Parameter	Specification	Consequence of Deviation
Step 1 Temperature	<15°C during addition	>20°C leads to "tar" formation and N-oxide byproducts rather than nitro compounds.
H_2O_2 Concentration	30% or 50%	Lower concentrations dilute the acid, reducing the potency of Caro's acid (H_2SO_5).
Step 2 Quenching	Slow onto Ice	Rapid addition generates immense heat, potentially decarboxylating the product to 3-bromo-6-nitropyridine.
pH Adjustment	pH 2–3 for Acid isolation	If pH is too high (>4), the carboxylic acid forms a water-soluble salt and will be lost in the aqueous waste.

Workflow Visualization: Step 2 Oxidation

This diagram illustrates the logical flow and decision points for the critical chromium oxidation step.

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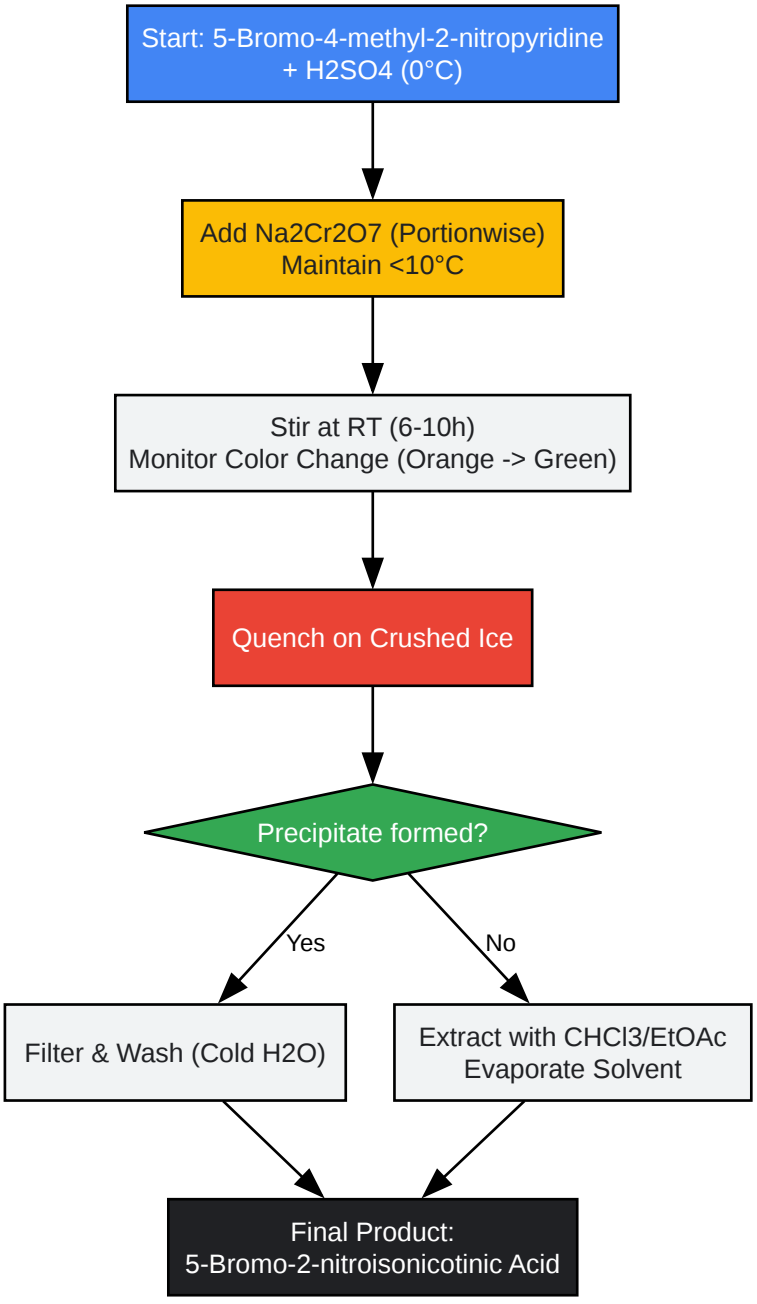

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Figure 2: Workflow for the chromium-mediated oxidation of the methyl group.

Safety & Regulatory Compliance

- Chromium (VI): Sodium dichromate is a known human carcinogen and environmental hazard. All waste streams containing Cr must be reduced to Cr(III) (using sodium bisulfite) before disposal.

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- Peroxides: The mixture of H_2O_2 and H_2SO_4 forms Peroxymonosulfuric acid (Caro's acid), which is potentially explosive if mixed with organic solvents (like acetone) or allowed to overheat.
- Corrosives: Both steps utilize concentrated sulfuric acid; full acid-resistant PPE (face shield, apron, chemically resistant gloves) is mandatory.

References

- Patent CN102321016B: Synthesis method of 5-bromo-2-methyl hydroxypyridinecarboxylate. (Describes the oxidation of the methyl precursor to the acid).
- GuideChem: **5-Bromo-2-nitroisonicotinic acid** Properties & Synthesis. (Verifies CAS and physical properties).
- ChemicalBook: 5-Bromo-2-nitropyridine Synthesis. (Details the amino-to-nitro oxidation methodology).
- PubChem: 5-Bromonicotinic acid derivatives and analogs. (Structural confirmation and safety data).

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- To cite this document: BenchChem. [Technical Synthesis Guide: 5-Bromo-2-nitroisonicotinic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3027695/docs#technical-synthesis-guide-5-bromo-2-nitroisonicotinic-acid-1]

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